Application Notes: Generating MCPH1 Knockout Human Embryonic Stem Cell Lines Using CRISPR/Cas9

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Compound of Interest

Compound Name:	*Microcephalin*
CAS No.:	*5945-43-7*
Cat. No.:	*B14720972*

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Audience: Researchers, scientists, and drug development professionals.

Introduction **Microcephalin** 1 (MCPH1) is a crucial protein involved in the DNA damage response, cell cycle control, and chromosome condensation. Mutations in the MCPH1 gene are associated with primary autosomal recessive microcephaly, a neurodevelopmental disorder characterized by a significantly reduced brain size. MCPH1 plays a key role in the G2/M checkpoint by regulating the expression and localization of critical cell cycle proteins such as BRCA1 and CHK1. The generation of MCPH1 knockout human embryonic stem cell (hESC) lines using the CRISPR/Cas9 system provides a powerful in vitro model to dissect the molecular mechanisms of MCPH1 in human neurogenesis, cell cycle regulation, and disease pathogenesis. This isogenic cell line system allows for precise investigation into the consequences of MCPH1 loss on stem cell self-renewal, differentiation, and genomic stability.

Principle of the Method The CRISPR/Cas9 system is a versatile genome-editing tool used to create a targeted double-strand break (DSB) in the DNA. The system utilizes a guide RNA (sgRNA) to direct the Cas9 nuclease to a specific genomic locus. The cell's natural DNA repair

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machinery, often the error-prone non-homologous end joining (NHEJ) pathway, repairs the break, frequently introducing small insertions or deletions (indels). When these indels occur within a coding exon, they can cause a frameshift mutation, leading to a premature stop codon and the generation of a non-functional, knockout (KO) protein. This protocol outlines the generation of clonal MCPH1 KO hESC lines by delivering a plasmid co-expressing Cas9 and an MCPH1-targeting sgRNA, followed by single-cell cloning and rigorous validation.

Experimental Protocols

Protocol 1: sgRNA Design and Vector Construction

This protocol describes the design of a single guide RNA (sgRNA) targeting an early exon of the MCPH1 gene to maximize the likelihood of generating a loss-of-function mutation.

- sgRNA Design:
  - Use an online CRISPR design tool (e.g., --INVALID-LINK-- or IDT's design tool) to identify potential sgRNA sequences targeting an early coding exon (e.g., Exon 2 or 3) of the human MCPH1 gene (NCBI Gene ID: 79648).
  - Select sgRNAs with high predicted on-target scores and low off-target scores. The target sequence should be 20 nucleotides long and immediately followed by a Protospacer Adjacent Motif (PAM) sequence (5'-NGG) for Streptococcus pyogenes Cas9.
  - A multi-guide strategy, targeting the same exon with up to three sgRNAs, can increase the probability of a functional knockout by creating a larger fragment deletion.
- Oligonucleotide Synthesis:
  - Synthesize two complementary oligonucleotides for the selected sgRNA sequence.
  - Add appropriate overhangs to the oligos compatible with the BbsI restriction site in the pX458 (pSpCas9(BB)-2A-GFP) or a similar CRISPR vector.
- Vector Preparation and Ligation:
  - Digest the pX458 vector with the BbsI restriction enzyme to create compatible ends for the annealed oligos.

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- Dephosphorylate the linearized vector to prevent re-ligation.
- Anneal the two complementary oligos to form a duplex.
- Ligate the annealed oligo duplex into the linearized pX458 vector using T4 DNA ligase.

- Transformation and Plasmid Preparation:
  - Transform the ligation product into competent E. coli.
  - Select colonies and verify the correct insertion of the sgRNA sequence via Sanger sequencing.
  - Prepare a large quantity of high-quality, endotoxin-free plasmid DNA for transfection into hESCs.

Protocol 2: hESC Culture and Transfection

This protocol details the maintenance of hESCs and the delivery of the CRISPR/Cas9 plasmid using electroporation.

- hESC Culture:
  - Culture hESCs (e.g., H1 line) on Matrigel-coated plates in mTeSR1 medium.
  - Maintain the cells in a 37°C incubator with 5% CO2. Change the medium daily.
  - Passage the cells upon reaching 70-80% confluency.

- Electroporation:
  - Harvest hESCs and prepare a single-cell suspension.
  - For each transfection, mix approximately 1 million cells with 4 µg of the MCPH1-sgRNA-pX458 plasmid.
  - Use a nucleofection system (e.g., Amaxa Nucleofector) with a cell line-specific buffer for efficient delivery of the plasmid into the nucleus. Electroporation is a widely used and effective method for transfecting hESCs.

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- After electroporation, plate the cells onto Matrigel-coated plates in mTeSR1 medium supplemented with a ROCK inhibitor (e.g., Y-27632) to enhance cell survival.

Protocol 3: Single-Cell Cloning and Knockout Validation

This protocol describes the isolation of single cells to establish clonal lines and their subsequent validation.

- Fluorescence-Activated Cell Sorting (FACS):
  - 48 hours post-transfection, harvest the cells.
  - Use FACS to sort GFP-positive cells (indicating successful transfection) into individual wells of a 96-well plate containing conditioned medium with a ROCK inhibitor.
- Clonal Expansion:
  - Culture the single cells until visible colonies form.
  - Gradually expand the clonal colonies from the 96-well plate to larger culture vessels.
- Genomic DNA Extraction and Screening:
  - When clonal lines are sufficiently expanded, harvest a portion of the cells for genomic DNA extraction.
  - Perform PCR using primers that flank the sgRNA target site in the MCPH1 gene.
  - Analyze the PCR products by Sanger sequencing to identify clones with indels. Deconvolution of sequencing chromatograms can reveal the presence of heterozygous or homozygous mutations.
- Western Blot Analysis:
  - Confirm the absence of MCPH1 protein in mutation-positive clones via Western blot.
  - Prepare whole-cell lysates from the wild-type (WT) and potential KO clones.

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- Separate proteins by SDS-PAGE, transfer to a PVDF membrane, and probe with a primary antibody against MCPH1. Use a loading control (e.g., GAPDH or β-actin) to ensure equal protein loading. A complete absence of the MCPH1 band in a clone indicates a successful homozygous knockout.

Protocol 4: Characterization of Validated MCPH1 KO hESC Lines

This protocol ensures the quality and pluripotency of the generated knockout cell line.

- Off-Target Analysis:
  - Use bioinformatics tools to predict the most likely off-target sites for the sgRNA used.
  - Design primers for the top 5-10 predicted off-target loci.
  - Amplify these regions from the genomic DNA of the KO clone and sequence them to check for any unintended mutations. For a more comprehensive analysis, whole-genome sequencing (WGS) can be performed.
- Karyotyping:
  - Perform G-band karyotyping to ensure the KO hESC line has maintained a normal chromosome count and structure after genome editing and clonal expansion.
- Mycoplasma Testing:
  - Regularly test the cell line to ensure it is free from mycoplasma contamination.
- Pluripotency Assessment:
  - Marker Expression: Confirm the expression of key pluripotency markers such as OCT4, SOX2, and NANOG using immunofluorescence or Western blot. The KO line should retain high expression of these markers.
  - In Vitro Differentiation: Assess the differentiation potential of the KO line by inducing the formation of embryoid bodies (EBs). After a period of differentiation, use RT-qPCR or

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immunofluorescence to check for markers of the three primary germ layers: ectoderm (e.g., TUBB3), mesoderm (e.g., MSX1), and endoderm (e.g., GATA4).

Data Presentation

Table 1: Example sgRNA for Human MCPH1 Gene Targeting

Target Exon	sgRNA Sequence (5' to 3')	PAM

| Exon 3 | GAGCUGCACCUCCAGACUAC | AGG |

Note: This is an example sequence. Researchers should design and validate their own sgRNAs.

Table 2: Reagents and Antibodies for Validation and Characterization | Reagent/Antibody | Application | Supplier (Example) | Catalog

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